

Application Notes and Protocols for Dichloroacetaldehyde Diethyl Acetal

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Compound of Interest

Compound Name: *Dichloroacetaldehyde diethyl acetal*

Cat. No.: *B156410*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and use of **dichloroacetaldehyde diethyl acetal** in a laboratory setting. The information is intended for qualified professionals in chemical research and drug development.

Chemical and Physical Properties

Dichloroacetaldehyde diethyl acetal is a flammable and corrosive liquid that requires careful handling.^[1] Its properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ Cl ₂ O ₂	[2]
Molecular Weight	187.06 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	183-184 °C	[2]
Density	1.138 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.436	[2]
Flash Point	59 °C (138.2 °F) - closed cup	[1]
Storage Temperature	2-8°C	[2]
Solubility	Soluble in water (forms hydrates), alcohols, and diethyl ether.	[3]

Safety, Handling, and Storage Procedures

Strict adherence to safety protocols is essential when working with **dichloroacetaldehyde diethyl acetal**.

Hazard Identification

Signal Word: Warning[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Recommended Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, a respirator with an appropriate filter is recommended.

Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use non-sparking tools and ground all equipment to prevent static discharge.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Keep the container tightly closed when not in use.

Storage Procedures

- Store in a cool, dry, and well-ventilated area at the recommended temperature of 2-8°C.[\[2\]](#)
- Keep containers tightly sealed to prevent exposure to moisture and air.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- The storage area should be designated for flammable liquids.

Experimental Protocols

Dichloroacetaldehyde diethyl acetal is a versatile reagent in organic synthesis, particularly as a precursor for heterocyclic compounds. Below is a representative protocol for the synthesis

of 2-aminothiazole, a valuable intermediate in the pharmaceutical industry. This protocol is based on the Hantzsch thiazole synthesis, which involves the reaction of an α -halocarbonyl compound (or its acetal equivalent) with a thioamide.^{[4][5]}

Synthesis of 2-Aminothiazole

This procedure outlines the cyclocondensation reaction between **dichloroacetaldehyde diethyl acetal** and thiourea.

Materials:

- **Dichloroacetaldehyde diethyl acetal**
- Thiourea
- Ethanol
- Water
- Sodium hydroxide (NaOH) solution (e.g., 20%)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Activated carbon (optional)

Equipment:

- Round-bottom flask
- Reflux condenser
- Stirring plate and stir bar
- Heating mantle
- Separatory funnel

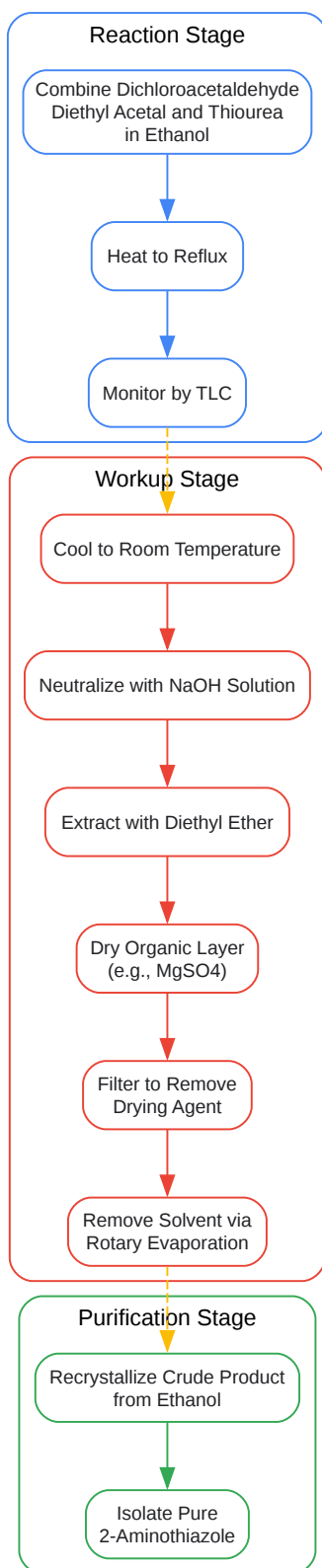
- Beakers and Erlenmeyer flasks
- Büchner funnel and filter flask
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine **dichloroacetaldehyde diethyl acetal** and thiourea in a suitable solvent such as ethanol or an ethanol-water mixture.[\[6\]](#)
- **Reaction:** Heat the mixture to reflux with stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Neutralization:** After the reaction is complete, cool the mixture to room temperature. Slowly add a solution of sodium hydroxide to neutralize the reaction mixture.[\[7\]](#)
- **Extraction:** Transfer the neutralized mixture to a separatory funnel. Extract the aqueous layer multiple times with diethyl ether.[\[3\]](#)[\[7\]](#)
- **Drying and Filtration:** Combine the organic extracts and dry over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter to remove the drying agent.
- **Solvent Removal:** Remove the solvent from the filtrate using a rotary evaporator to yield the crude product.
- **Purification:** The crude 2-aminothiazole can be purified by recrystallization from a suitable solvent, such as ethanol or benzene, to obtain the final product.[\[3\]](#)[\[7\]](#)

Visualizations

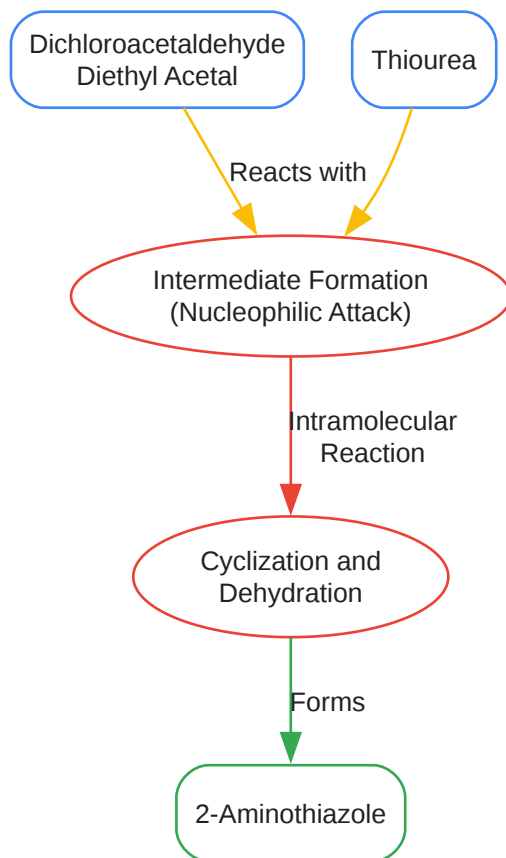
Experimental Workflow for 2-Aminothiazole Synthesis



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Caption: Experimental Workflow for the Synthesis of 2-Aminothiazole.

Reaction Mechanism Overview



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Caption: Hantzsch Thiazole Synthesis Pathway Overview.

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